

Proper Disposal Procedures for BD-1008

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Compound of Interest

Compound Name: BD-1008

Cat. No.: B1662696

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This document provides essential safety and logistical information for the proper disposal of **BD-1008**, a potent and selective sigma receptor antagonist. The procedural guidance herein is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. **BD-1008** is intended for research use only and is not for human or veterinary use.^{[1][2]}

Chemical and Physical Properties of BD-1008 Dihydrobromide

BD-1008 is chemically identified as N-[2-(3,4-Dichlorophenyl)ethyl]-N-methyl-2-(1-pyrrolidinyl)ethylamine.^{[3][4]} It is commonly supplied as a dihydrobromide salt.^{[3][5][6][7]} The following table summarizes its key properties.

Property	Value
Chemical Name	N-[2-(3,4-Dichlorophenyl)ethyl]-N-methyl-2-(1-pyrrolidiny)ethylamine dihydrobromide[3]
CAS Number	138356-09-9[5][7]
Molecular Formula	C ₁₅ H ₂₂ Cl ₂ N ₂ ·2HBr[1][7][8]
Molecular Weight	463.08 g/mol [7]
Purity	≥98%[6][7]
Solubility	Soluble in H ₂ O[7]
Storage	Store at -20°C[7]

Experimental Protocols: Disposal of BD-1008

The proper disposal of **BD-1008** must be conducted in accordance with institutional guidelines and local, state, and federal regulations for hazardous chemical waste. A full Safety Data Sheet (SDS) should always be consulted before handling the compound.[9] The following procedure outlines the necessary steps for safe disposal.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.

2. Waste Segregation and Collection:

- Solid Waste:
 - Place any solid **BD-1008** waste, contaminated consumables (e.g., weigh boats, pipette tips), and contaminated PPE into a dedicated, properly labeled hazardous waste container.
 - The container must be sealable, leak-proof, and clearly marked with "Hazardous Waste" and the chemical name "**BD-1008**."

- Liquid Waste:

- Collect all liquid waste containing **BD-1008**, including unused solutions and rinsates, in a dedicated, sealable, and leak-proof hazardous waste container.
- Do not mix with other solvent waste streams unless permitted by your institution's environmental health and safety (EHS) office.
- The container must be clearly labeled with "Hazardous Waste," the chemical name, and the approximate concentration of the contents.

3. Decontamination:

- Decontaminate all surfaces and non-disposable equipment that have come into contact with **BD-1008**.
- Use an appropriate solvent (e.g., ethanol or isopropanol) followed by soap and water.
- Collect all cleaning materials (e.g., wipes, paper towels) as solid hazardous waste.

4. Storage Pending Disposal:

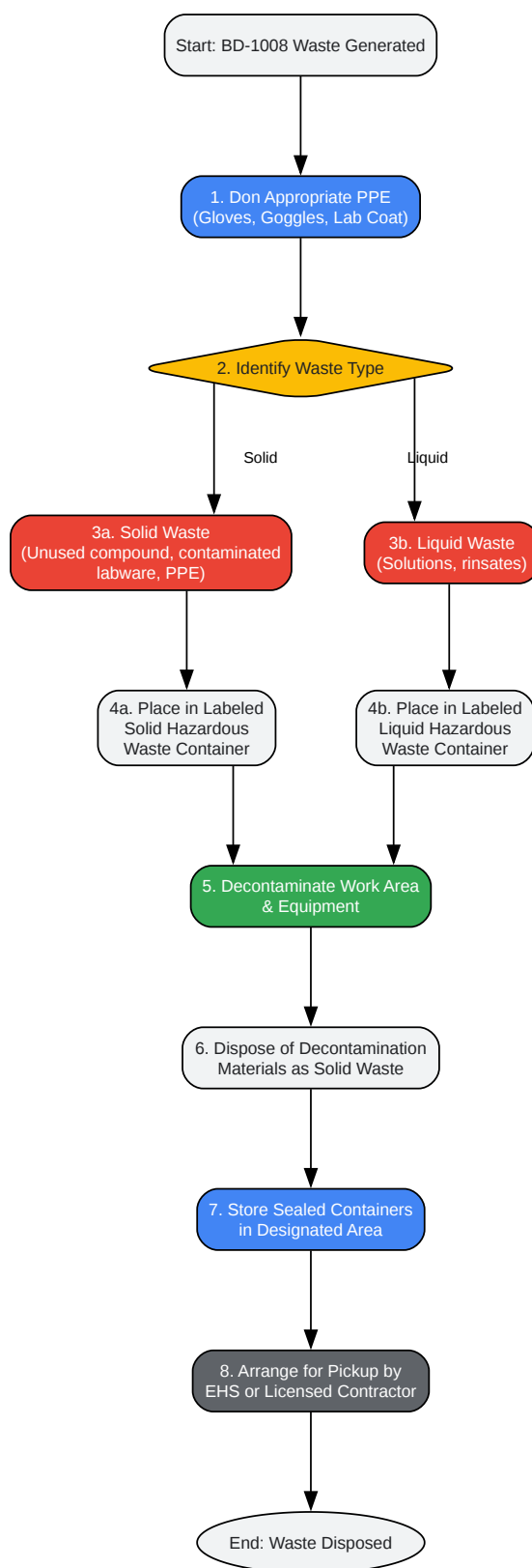
- Store sealed hazardous waste containers in a designated, secure area away from incompatible materials.
- Ensure the storage area is well-ventilated.

5. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's EHS office or a licensed hazardous waste disposal contractor.
- Do not dispose of **BD-1008** down the drain or in the regular trash.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **BD-1008** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **BD-1008**.

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- To cite this document: BenchChem. [Proper Disposal Procedures for BD-1008]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662696#bd-1008-proper-disposal-procedures]

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